

Application Notes and Protocols: 5-Hydroxynicotinic Acid in Coordination Chemistry

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Compound of Interest

Compound Name: 5-Hydroxynicotinic acid

Cat. No.: B121310

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **5-Hydroxynicotinic acid** (5-HNA), also known as 5-hydroxy-3-pyridinecarboxylic acid, is a versatile heterocyclic ligand in coordination chemistry. Its structure, featuring a pyridine ring, a carboxylic acid group, and a hydroxyl group, allows for multiple coordination modes with metal ions.^[1] This versatility makes it a valuable building block for the synthesis of coordination polymers, metal-organic frameworks (MOFs), and discrete molecular complexes with diverse applications in catalysis, materials science, and medicine.^[1] The presence of both hard (oxygen) and borderline (nitrogen) donor atoms facilitates the formation of stable complexes with a wide range of metal ions, including transition metals.^[1]

These application notes provide an overview of the coordination chemistry of **5-hydroxynicotinic acid**, including synthetic protocols for its metal complexes, structural data, and potential applications.

Data Presentation

Crystallographic Data for a Zn(II)-5-Hydroxynicotinate Coordination Polymer

A three-dimensional coordination polymer, $[Zn(C_6H_4NO_3)_2]_n$, has been synthesized using **5-hydroxynicotinic acid** as the ligand. The Zn(II) ion is in a distorted tetrahedral coordination

environment, bound to two carboxylate oxygen atoms and two pyridine nitrogen atoms from four different 5-hydroxynicotinate ligands.[1]

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
a (Å)	9.4299 (6)
b (Å)	10.5453 (7)
c (Å)	12.6914 (8)
β (°)	104.640 (7)
Volume (Å ³)	1221.07 (14)
Z	4

Table 1: Crystallographic data for [Zn(C₆H₄NO₃)₂]_n. [1]

Bond	Length (Å)	Angle	Degree (°)
Zn—O1	1.954 (2)	O1—Zn—O3	110.32 (8)
Zn—O3	1.961 (2)	O1—Zn—N1	111.45 (8)
Zn—N1	2.036 (2)	O3—Zn—N1	104.97 (8)
Zn—N2	2.052 (2)	O1—Zn—N2	106.80 (8)
O3—Zn—N2	114.28 (8)		
N1—Zn—N2	109.11 (8)		

Table 2: Selected bond lengths and angles for the coordination sphere of the Zn(II) ion in [Zn(C₆H₄NO₃)₂]_n. [1]

Catalytic Performance of a Pb(II)-5-Hydroxynicotinate Coordination Polymer

A coordination polymer of Pb(II) with **5-hydroxynicotinic acid** has been shown to be an effective heterogeneous catalyst for the Knoevenagel condensation reaction. The reaction between benzaldehyde and malononitrile was investigated.

Catalyst	Reaction	Solvent	Temperature (°C)	Time (h)	Yield (%)
Pb(II)-5-HNA Polymer	Benzaldehyde + Malononitrile	Ethanol	80	1	up to 100

Table 3: Catalytic activity of a Pb(II)-5-hydroxynicotinate coordination polymer in the Knoevenagel condensation.

Experimental Protocols

Protocol 1: Hydrothermal Synthesis of a Co(II)-5-Hydroxynicotinate Coordination Polymer

This protocol is adapted from the synthesis of similar transition metal carboxylate complexes and is designed to yield crystalline coordination polymers.[\[2\]](#)

Materials:

- **5-Hydroxynicotinic acid** (5-HNA)
- Cobalt(II) nitrate hexahydrate ($\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Sodium hydroxide (NaOH)
- Ammonia solution
- Deionized water

- 25 mL Teflon-lined stainless steel autoclave

Procedure:

- In a beaker, dissolve 0.8 mmol (0.1113 g) of **5-hydroxynicotinic acid** and 0.4 mmol (0.1164 g) of cobalt(II) nitrate hexahydrate in 15 mL of deionized water.
- Adjust the pH of the solution to approximately 5 using a dilute sodium hydroxide solution and/or ammonia solution.
- Stir the mixture for 20 minutes at room temperature.
- Transfer the resulting solution to a 25 mL Teflon-lined stainless steel autoclave.
- Seal the autoclave and heat it in an oven at 170 °C for 72 hours.
- After 72 hours, cool the autoclave slowly to room temperature at a rate of 5 °C/h.
- Collect the resulting pink crystals by filtration, wash with deionized water and ethanol, and air dry.

Protocol 2: Solvothermal Synthesis of a Cu(II)-5-Hydroxynicotinate-Ethylenediamine Polymer

This protocol describes the synthesis of a mixed-ligand copper(II) coordination polymer, $\{[\text{Cu}(\text{5-HNAH})_2(\text{en})] \cdot 2\text{H}_2\text{O}\}_n$.^[3]

Materials:

- **5-Hydroxynicotinic acid** (5-HNA)
- Copper(II) chloride dihydrate ($\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$)
- Ethylenediamine (en)
- Ethanol
- Sodium hydroxide (NaOH) solution (0.1 mol/L)

- Hydrochloric acid (HCl) solution (0.1 mol/L)
- Teflon-lined stainless steel autoclave

Procedure:

- Dissolve 0.0139 g (0.1 mmol) of **5-hydroxynicotinic acid** and 0.0341 g (0.2 mmol) of copper(II) chloride dihydrate in 5 mL of ethanol.
- Add a stoichiometric amount of ethylenediamine.
- Adjust the pH of the solution to 6.5 using 0.1 mol/L NaOH and 0.1 mol/L HCl as needed.
- Stir the solution for 30 minutes.
- Transfer the solution to a Teflon-lined stainless steel autoclave.
- Heat the autoclave at 110 °C for 24 hours.
- Cool the autoclave to room temperature.
- Collect the blue-purple crystals by filtration, wash with ethanol, and air dry.

Protocol 3: Characterization of Coordination Polymers

X-ray Diffraction (XRD): Single-crystal XRD is used to determine the crystal structure, including unit cell parameters, space group, and atomic coordinates. Powder XRD (PXRD) is employed to confirm the phase purity of the bulk material.

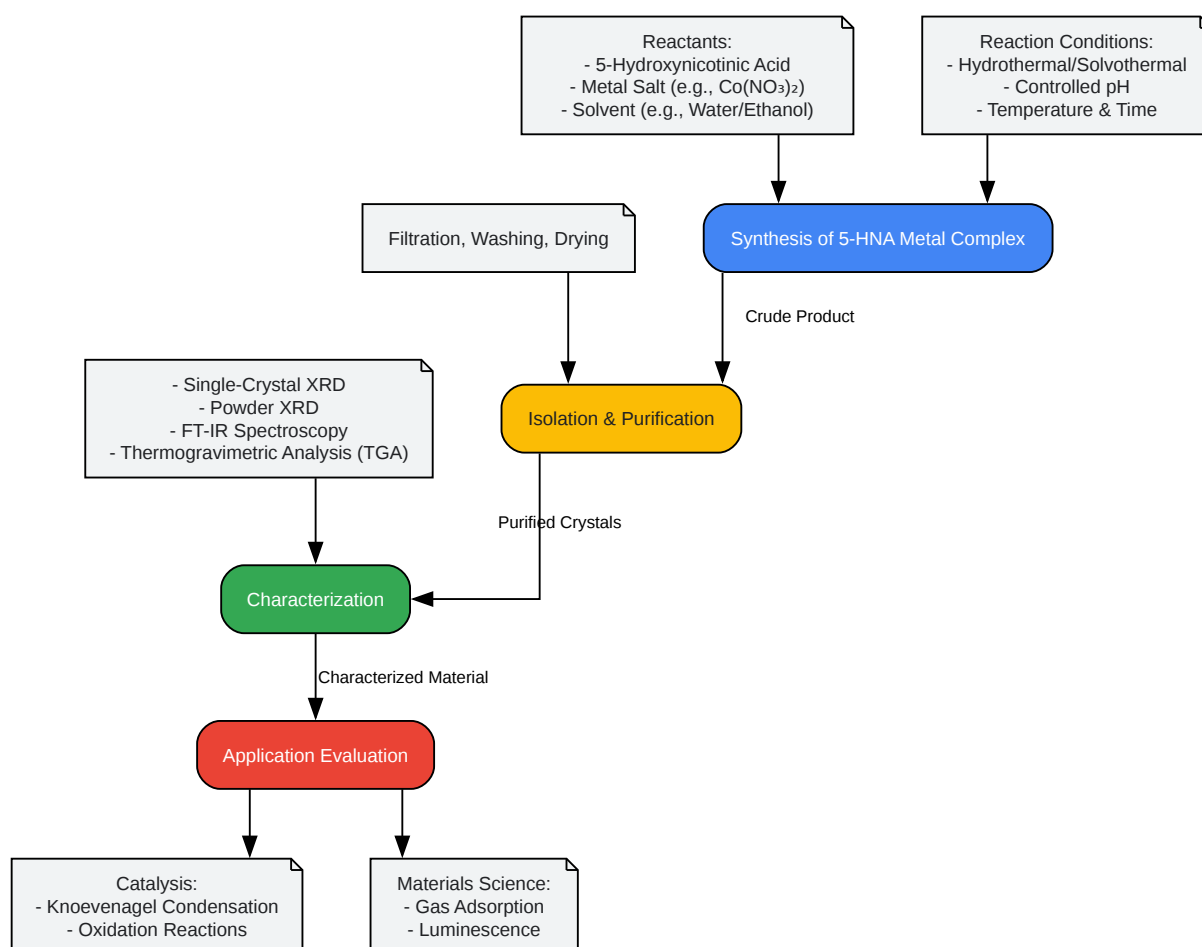
Fourier-Transform Infrared (FT-IR) Spectroscopy: FT-IR spectroscopy is used to confirm the coordination of the **5-hydroxynicotinic acid** ligand to the metal center. Key vibrational bands to monitor include:

- The C=O stretching vibration of the carboxylic acid group, which typically shifts to a lower frequency upon coordination.
- The O-H stretching vibrations of the hydroxyl group and any coordinated water molecules.

- The C=N and C=C stretching vibrations of the pyridine ring, which may shift upon coordination of the nitrogen atom.
- The appearance of new low-frequency bands corresponding to M-O and M-N vibrations.

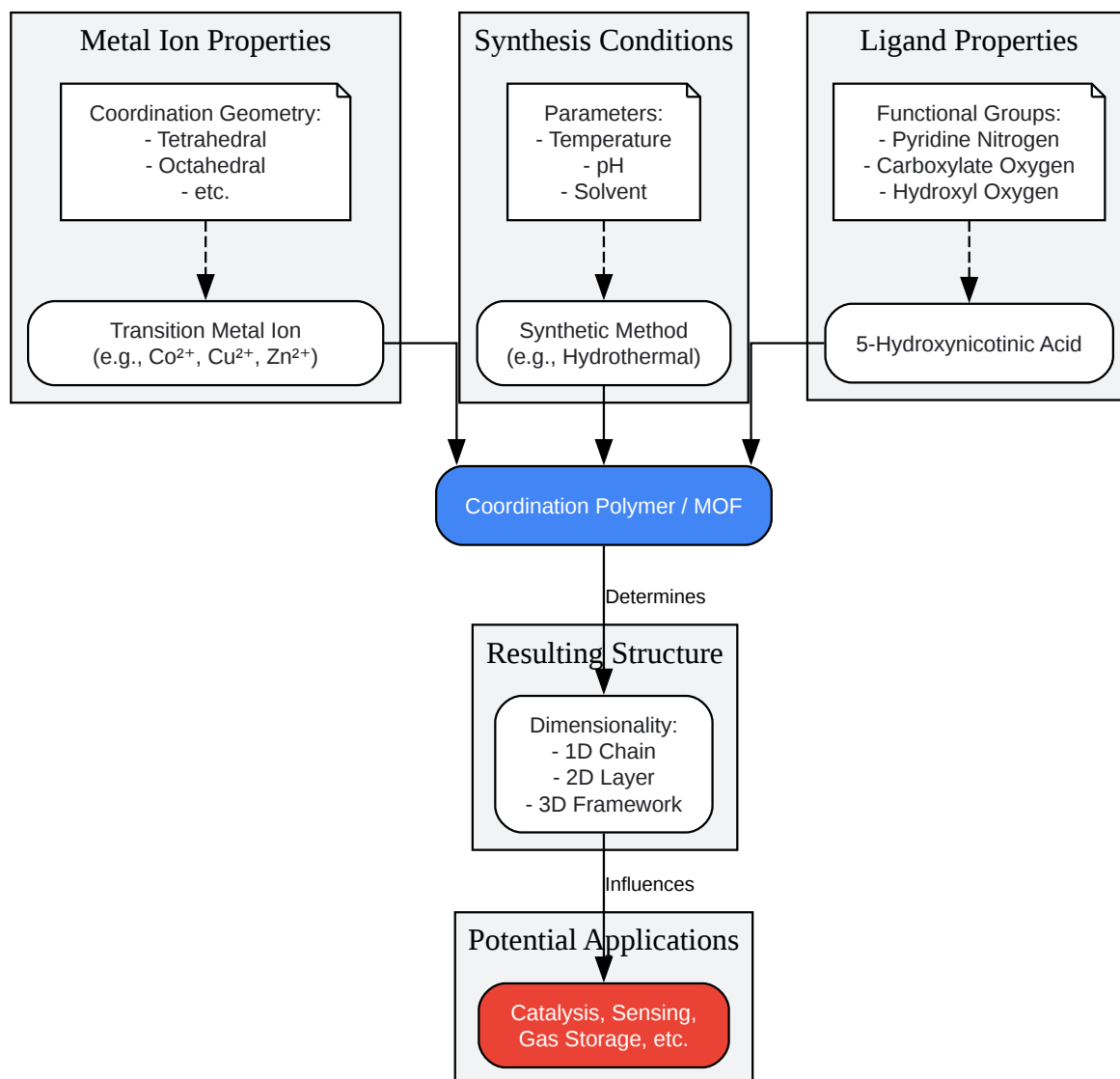
Thermogravimetric Analysis (TGA): TGA is used to assess the thermal stability of the coordination polymers and to determine the presence of coordinated or lattice solvent molecules. The analysis is typically performed under a nitrogen or air atmosphere with a constant heating rate.

Visualizations



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Caption: Experimental workflow for the synthesis, characterization, and application of 5-HNA metal complexes.



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Caption: Factors influencing the structure and application of 5-HNA coordination polymers.

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